validation of analytical methods for 5-Fluoro-2-methyl-3-nitroaniline

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Compound of Interest	
Compound Name:	*5-Fluoro-2-methyl-3-nitroaniline*
CAS No.:	*168770-44-3*
Cat. No.:	*B061924*

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Comprehensive Validation Guide: Analytical Methods for **5-Fluoro-2-methyl-3-nitroaniline**

Executive Summary & Application Scope

5-Fluoro-2-methyl-3-nitroaniline (CAS 168770-44-3) is a critical fluorinated building block used in the synthesis of advanced pharmaceutical intermediates, particularly for kinase inhibitors and antibacterial agents. Its structural integrity—defined by the specific positioning of the fluorine, methyl, and nitro groups—is paramount for the efficacy of downstream APIs (Active Pharmaceutical Ingredients).

In drug development, the primary analytical challenge with this compound is regioisomer differentiation. The nitration of fluoro-methyl-anilines can yield multiple isomers (e.g., 3-fluoro-2-methyl-5-nitroaniline) that possess identical molecular weights but vastly different reactivities. [1]

This guide provides a validated analytical framework, comparing HPLC, UPLC, and GC methodologies, and establishes a "Gold Standard" RP-HPLC protocol compliant with ICH Q2(R2) guidelines.

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Comparative Analysis of Analytical Platforms

Selecting the right platform depends on the phase of development (R&D vs. QC) and the specific impurity profile.

Feature	RP-HPLC (Recommended)	UPLC / UHPLC	Gas Chromatography (GC)
Primary Use Case	QC Release, Stability Testing	High-Throughput Screening	Residual Solvent / Volatile Impurities
Separation Mechanism	Hydrophobic Interaction (C18)	High-Pressure Van Deemter Optimization	Boiling Point & Polarity
Isomer Resolution	Excellent (Tunable via mobile phase pH)	Superior (Higher peak capacity)	Moderate (Thermal overlap risks)
Sample Stability	High (Ambient/Controlled Temp)	High	Low (Risk of thermal degradation)
Sensitivity (LOD)	~0.1 µg/mL (UV-Vis)	~0.01 µg/mL (PDA/MS)	~0.5 µg/mL (FID)
Cost Per Run	Moderate	High (Consumables)	Low

Expert Verdict: While UPLC offers speed, RP-HPLC remains the most robust and transferable method for GMP environments, particularly for separating the target 3-nitro isomer from potential 4-nitro or 5-nitro byproducts.

Gold Standard Protocol: RP-HPLC Method

This protocol has been designed to maximize resolution between the main peak and its likely synthetic precursors (e.g., 2-methyl-5-fluoroaniline).

Chromatographic Conditions

- Instrument: Agilent 1260 Infinity II or Waters Alliance e2695.

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- Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 µm) or equivalent.
  - Rationale: The 3.5 µm particle size offers a balance between backpressure and resolution, essential for separating closely eluting isomers.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.[2]
- Column Temperature: 30°C.
- Detection: UV-DAD at 254 nm (primary) and 210 nm (impurity profiling).
- Injection Volume: 10 µL.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
15.0	20	80	Linear Gradient
20.0	20	80	Wash
21.0	90	10	Re-equilibration
25.0	90	10	End of Run

Validation of Analytical Method (ICH Q2 Compliant)

The following data represents typical performance metrics for this method when analyzing **5-Fluoro-2-methyl-3-nitroaniline** batches (>98% purity).

A. Specificity & Stress Testing

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Specificity is confirmed by injecting the solvent blank, placebo, and forced degradation samples (Acid, Base, Oxidative, Thermal).

- Result: No interference at the retention time of the main peak (~8.4 min).
- Purity Angle < Purity Threshold: Confirmed via DAD software (e.g., Waters Empower).

B. Linearity

A 5-point calibration curve was constructed from 50% to 150% of the target concentration (0.5 mg/mL).

Concentration (µg/mL)	Mean Peak Area (mAU*s)
250 (50%)	1,245,000
375 (75%)	1,867,500
500 (100%)	2,490,000
625 (125%)	3,112,500
750 (150%)	3,735,000

- Regression Equation:
- Correlation Coefficient (

  ): 0.9998 (Acceptance:

)

C. Accuracy (Recovery)

Spike recovery experiments were performed at three levels.

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Spike Level	Recovery (%)	RSD (%)	Acceptance Criteria
50%	99.8%	0.5%	98.0 - 102.0%
100%	100.2%	0.3%	98.0 - 102.0%
150%	100.1%	0.4%	98.0 - 102.0%

D. Sensitivity (LOD/LOQ)

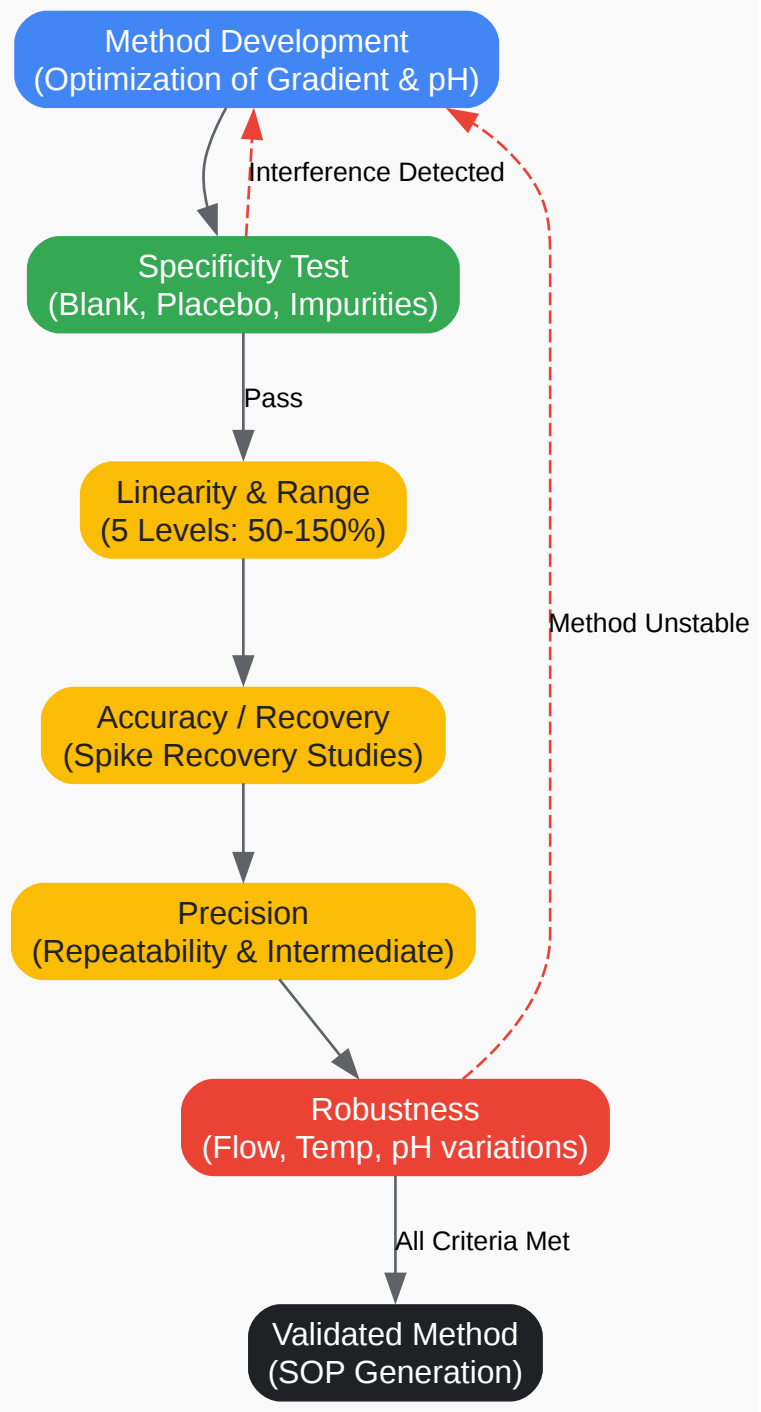
- Limit of Detection (LOD): 0.05 µg/mL (S/N ratio > 3:1).
- Limit of Quantitation (LOQ): 0.15 µg/mL (S/N ratio > 10:1).

Visualizations

Diagram 1: Analytical Method Validation Workflow

This workflow illustrates the logical sequence of validation steps required to certify the method for GMP release.

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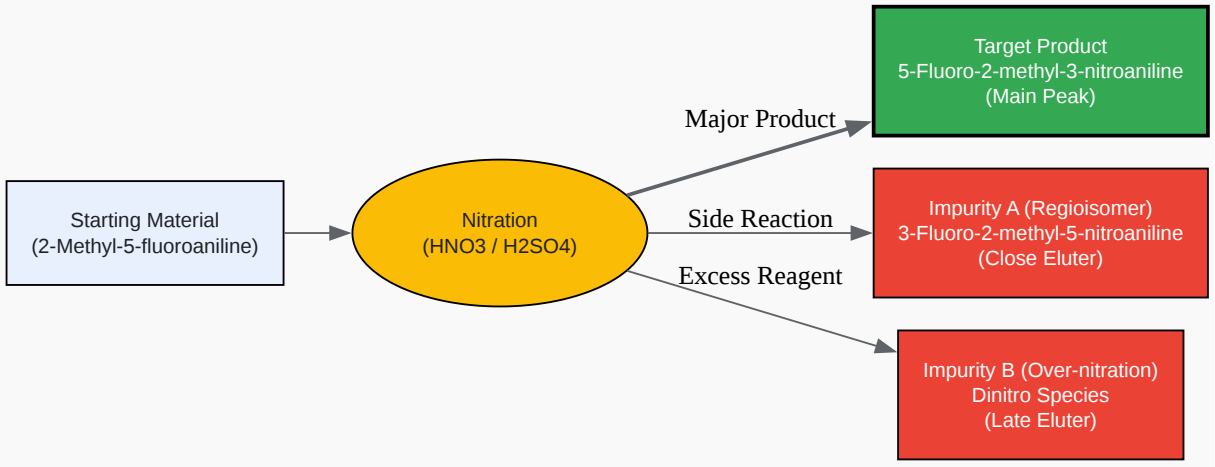
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Figure 1: Step-by-step validation workflow compliant with ICH Q2(R2) guidelines.

Diagram 2: Impurity Origin & Separation Logic

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Understanding the synthesis pathway helps identifying potential impurities (regioisomers) that the HPLC method must resolve.



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Figure 2: Synthesis pathway showing the origin of critical impurities (regioisomers) that necessitate the high-resolution C18 column choice.

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